

Azide MegaStokes 735: A Technical Guide to Excitation, Emission, and Application

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Compound of Interest

Compound Name: Azide MegaStokes dye 735

Cat. No.: B12057196

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the spectral properties and applications of Azide MegaStokes 735, a fluorescent dye increasingly utilized in biological research and drug development. This document details the dye's excitation and emission characteristics, offers insights into its use in copper-catalyzed click chemistry, and provides established protocols for its application in labeling biomolecules.

Core Spectroscopic Properties

Azide MegaStokes 735 is a near-infrared (NIR) fluorescent dye characterized by a significant Stokes shift, which is the difference between the maximum excitation and emission wavelengths. This large separation is advantageous for minimizing self-quenching and reducing background fluorescence in complex biological samples. The key spectroscopic parameters are summarized below.

Property	Value	Solvent	Reference
Excitation Maximum (λ_{ex})	586 nm	Ethanol	[1]
Emission Maximum (λ_{em})	735 nm	Ethanol	[1]
Molar Absorbance (ϵ)	50,000 M ⁻¹ cm ⁻¹	Ethanol	[1]
Stokes Shift	149 nm	Ethanol	Calculated

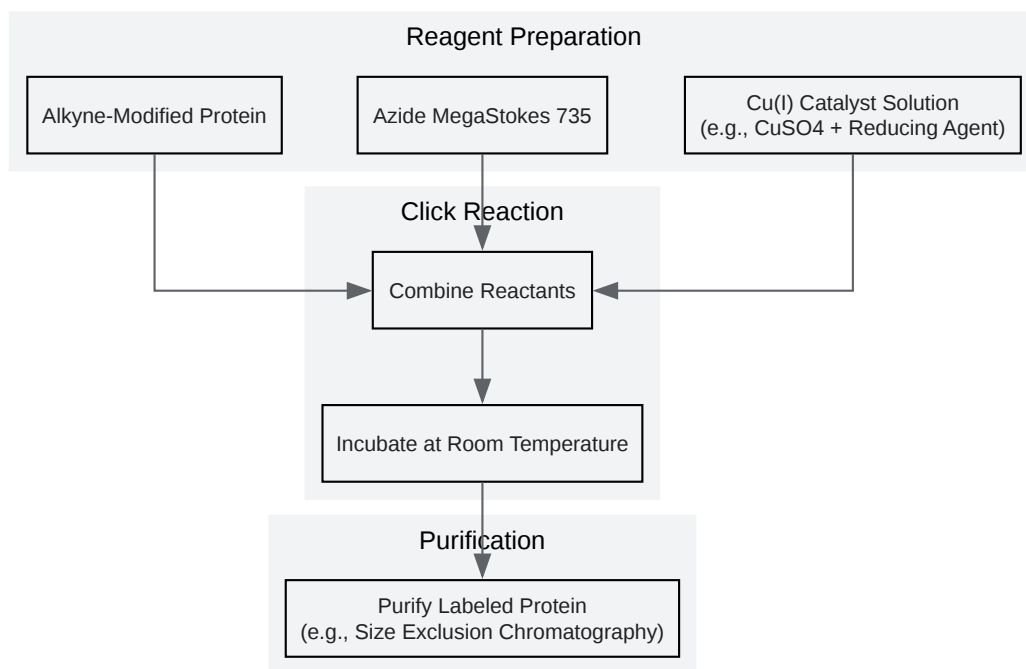
Note: Spectroscopic properties such as quantum yield and fluorescence lifetime for Azide MegaStokes 735 are not readily available in the public domain. Researchers are advised to determine these parameters experimentally for their specific application and solvent conditions.

Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC)

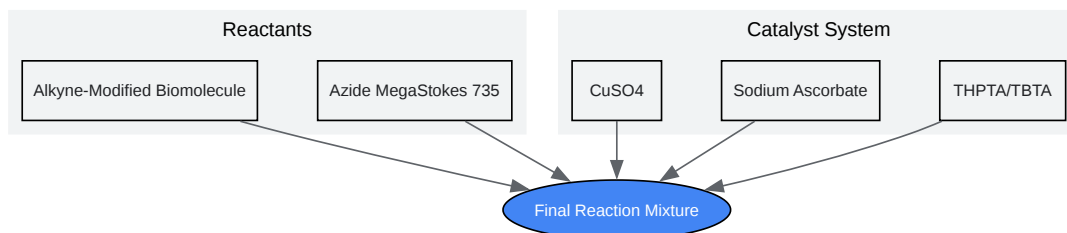
Azide MegaStokes 735 is functionalized with an azide group, enabling its covalent attachment to alkyne-modified biomolecules via the copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC) reaction, a cornerstone of "click chemistry."^[2] This bioorthogonal reaction is highly specific and efficient, proceeding under mild conditions compatible with biological systems. The reaction forms a stable triazole linkage between the dye and the target molecule.

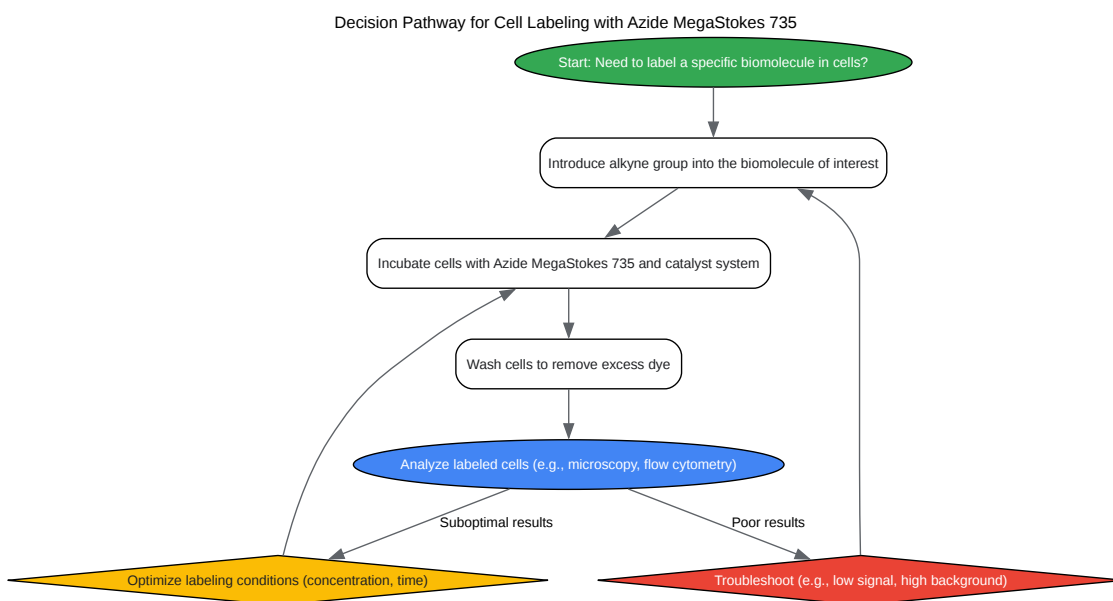
Below is a diagram illustrating the general workflow for labeling an alkyne-modified protein with Azide MegaStokes 735.

Workflow for Labeling Alkyne-Modified Protein



Preparation of Click Chemistry Reaction Components





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References

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- 2. interchim.fr [interchim.fr]
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